

Technical Guide: Physical Properties of 6-Iodo-pyridine-2-carboxylic acid methyl ester

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Compound of Interest

Compound Name: 6-Iodo-pyridine-2-carboxylic acid methyl ester

Cat. No.: B1321557

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **6-Iodo-pyridine-2-carboxylic acid methyl ester**. Due to the specialized nature of this compound, some specific quantitative physical data is not readily available in publicly accessible literature. However, this guide compiles the existing information and presents standardized experimental protocols for the determination of these properties.

Core Physical Properties

While specific experimental values for melting point, boiling point, density, and solubility of **6-Iodo-pyridine-2-carboxylic acid methyl ester** are not extensively reported, the fundamental molecular and known physical characteristics are summarized below.

| Property | Value | Source |
|-------------------|--------------------|---------------------|
| Molecular Formula | $C_7H_6INO_2$ | [1] |
| Molecular Weight | 263.03 g/mol | [1] |
| CAS Number | 849830-15-5 | [1] |
| Appearance | Solid | |
| Melting Point | Data not available | |
| Boiling Point | Data not available | |
| Density | Data not available | |
| Solubility | Data not available | |

Experimental Protocols

For researchers synthesizing or working with **6-Iodo-pyridine-2-carboxylic acid methyl ester**, the following are detailed, standard methodologies for determining key physical properties.

Melting Point Determination

The melting point of a crystalline solid is a critical indicator of purity. A sharp melting range typically signifies a pure compound, while a broad melting range often indicates the presence of impurities.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- Ensure the sample of **6-Iodo-pyridine-2-carboxylic acid methyl ester** is completely dry and finely powdered. If necessary, gently grind the crystalline solid in a mortar.[2]
- Pack a small amount of the powdered sample into the open end of a capillary tube to a height of 2-3 mm. This can be achieved by tapping the sealed end of the capillary tube on a hard surface.[3]
- Place the capillary tube into the heating block of the melting point apparatus.
- Heat the block rapidly to a temperature approximately 15-20 °C below the expected melting point (if a preliminary rough measurement has been made).
- Decrease the heating rate to 1-2 °C per minute to ensure thermal equilibrium between the sample and the thermometer.[3]
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Continue heating slowly and record the temperature at which the last solid crystal melts (the end of the melting range).[3]
- The recorded melting range provides an indication of the sample's purity.

Solubility Determination

Determining the solubility of a compound in various solvents is essential for purification (e.g., recrystallization), analysis (e.g., chromatography), and formulation.

Apparatus:

- Test tubes and rack
- Vortex mixer or magnetic stirrer
- Graduated pipettes or burette
- Analytical balance

Procedure for Qualitative Solubility:

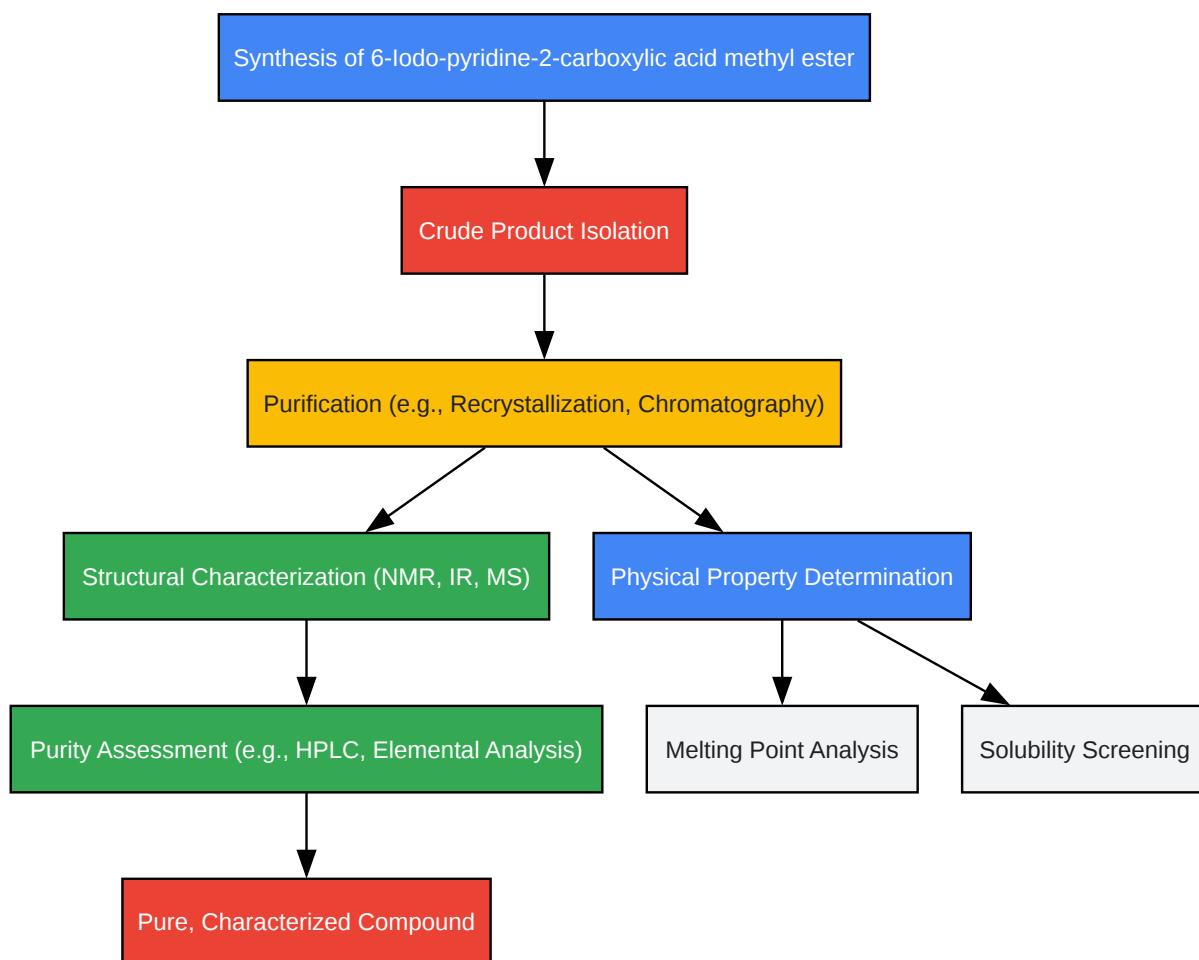
- Place a small, accurately weighed amount of **6-Iodo-pyridine-2-carboxylic acid methyl ester** (e.g., 10 mg) into a series of test tubes.
- To each test tube, add a small volume (e.g., 1 mL) of a different solvent (e.g., water, ethanol, methanol, acetone, ethyl acetate, dichloromethane, hexane).
- Vigorously agitate the mixture using a vortex mixer or magnetic stirrer for a set period (e.g., 1-2 minutes).
- Visually inspect the solution to determine if the solid has dissolved completely.
- If the compound dissolves, it is considered soluble in that solvent under these conditions. If it remains as a solid, it is considered insoluble.

Procedure for Quantitative Solubility:

- Add a known mass of the compound to a test tube.
- Incrementally add a known volume of the desired solvent from a burette while continuously stirring.^[4]
- Continue adding the solvent until the solid is completely dissolved.^[4]
- The solubility can then be calculated and expressed in terms of mass per unit volume (e.g., mg/mL).

Characterization Workflow

The following diagram illustrates a general workflow for the synthesis and characterization of a novel organic compound like **6-Iodo-pyridine-2-carboxylic acid methyl ester**.



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Caption: General workflow for the synthesis and characterization of an organic compound.

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